

5-(2-Hydroxyethyl)uridine: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 5-(2-Hydroxyethyl)uridine

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Abstract

5-(2-Hydroxyethyl)uridine is a synthetic pyrimidine nucleoside derivative. As a modified uridine, it belongs to a class of compounds that has been extensively investigated for therapeutic potential, particularly as antiviral and antitumor agents. However, specific research into the biological activity of **5-(2-Hydroxyethyl)uridine** is notably limited. This technical guide aims to consolidate the available information on this compound, drawing from broader knowledge of related nucleoside analogs where direct data is absent. Despite the therapeutic interest in its chemical class, current scientific literature indicates that **5-(2-Hydroxyethyl)uridine**, in the form of its deoxyribonucleoside counterpart, 5-(2-hydroxyethyl)-2'-deoxyuridine, is considered an inactive antiviral agent.[1] This guide provides an overview of its chemical properties and contextualizes its place within the broader landscape of nucleoside analog research.

Introduction to 5-(2-Hydroxyethyl)uridine

5-(2-Hydroxyethyl)uridine is a structurally modified version of uridine, a fundamental component of ribonucleic acid (RNA). The modification consists of the addition of a 2-

hydroxyethyl group at the 5th position of the uracil base. This alteration categorizes it as a 5-substituted pyrimidine nucleoside. Such modifications are a common strategy in medicinal chemistry to alter the biological activity of nucleosides, often with the goal of creating compounds that can interfere with nucleic acid synthesis or other cellular processes in pathogenic organisms or cancer cells.

While many nucleoside analogs have found clinical use, the specific biological profile of **5-(2-Hydroxyethyl)uridine** remains largely uncharacterized in publicly available research.

Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **5-(2-Hydroxyethyl)uridine** are not readily available in the scientific literature. However, based on its chemical structure, some general properties can be inferred.

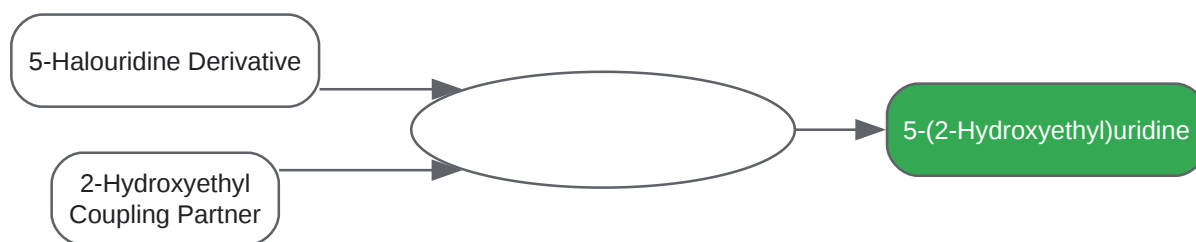
Table 1: Predicted Physicochemical Properties of **5-(2-Hydroxyethyl)uridine**

Property	Predicted Value/Information
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₇
Molecular Weight	288.26 g/mol
Appearance	Likely a white or off-white solid
Solubility	Expected to be soluble in water and polar organic solvents
Chemical Class	5-substituted pyrimidine nucleoside

Synthesis of 5-(2-Hydroxyethyl)uridine

A specific, detailed experimental protocol for the synthesis of **5-(2-Hydroxyethyl)uridine** is not described in the reviewed literature. However, the synthesis of related 5-substituted uridine derivatives often involves the modification of a uridine or 2'-deoxyuridine starting material. A general synthetic approach could involve the palladium-catalyzed cross-coupling of a 5-halouridine derivative with a suitable coupling partner containing the 2-hydroxyethyl moiety.

Below is a conceptual workflow for a potential synthetic route.



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Caption: Conceptual workflow for the synthesis of **5-(2-Hydroxyethyl)uridine**.

Biological Activity and Mechanism of Action

The biological activity of **5-(2-Hydroxyethyl)uridine** has not been a significant focus of published research. A key study investigating the antiviral activity of various 5-substituted uracil nucleosides explicitly reported that 5-(hydroxyethyl)-2'-deoxyuridine is an inactive antiviral agent.[1] This finding suggests that the 2-hydroxyethyl substitution at the 5-position of the uracil ring does not confer antiviral properties, at least against the viruses tested in that study.

Information regarding any potential antitumor activity or other biological effects of **5-(2-Hydroxyethyl)uridine** is not available in the current body of scientific literature. Consequently, there is no data on its mechanism of action or any associated signaling pathways.

Experimental Protocols

Due to the lack of published research detailing the biological evaluation of **5-(2-Hydroxyethyl)uridine**, there are no specific experimental protocols to report.

Discussion and Future Perspectives

The current scientific landscape indicates that **5-(2-Hydroxyethyl)uridine** is a compound with limited explored biological activity. The reported lack of antiviral efficacy for its deoxyribonucleoside counterpart discourages further investigation in this specific therapeutic area.[1]

For drug development professionals, this compound serves as an example of how seemingly minor structural modifications to a nucleoside can lead to a lack of desired biological activity. Future research, should it be undertaken, would need to start with fundamental in vitro

screening across a wide range of cell lines and viral assays to identify any potential, previously undiscovered biological effects.

Conclusion

In summary, **5-(2-Hydroxyethyl)uridine** is a 5-substituted pyrimidine nucleoside derivative. Despite the therapeutic success of other modified nucleosides, there is a significant lack of data regarding the synthesis, biological activity, and mechanism of action of this specific compound. The available evidence points to its deoxyribonucleoside form as being inactive as an antiviral agent. As such, it is not currently considered a promising lead compound for drug development. Further exploratory research would be required to determine if it possesses any other pharmacological properties of interest.

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References

- 1. pubs.acs.org [pubs.acs.org]
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